Microwell plate-based assay for zinc using Nitro-PAPS

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Compound of Interest

Compound Name:	*Nitro-PAPS (disodium dihydrate)*
Cat. No.:	*B12386968*

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Application Note: High-Sensitivity Zinc Determination using Nitro-PAPS

Introduction

Zinc (

) is a ubiquitous trace element essential for the function of over 300 enzymes, playing critical roles in DNA synthesis, cell division, and immune function. Traditional colorimetric methods utilizing Zincon or PAR (4-(2-Pyridylazo)resorcinol) often suffer from poor water solubility, limited sensitivity, or severe interference from iron and copper.

This guide details a robust, high-throughput microwell protocol using Nitro-PAPS (2-(5-Nitro-2-pyridylazo)-5-[N-n-propyl-N-(3-sulfopropyl)amino]phenol). Nitro-PAPS is a superior metallochromic indicator characterized by:

- Extreme Sensitivity: Molar absorptivity (

) of

  at 574 nm, roughly 5x more sensitive than Zincon.

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- Water Solubility: The sulfopropyl group confers excellent solubility, eliminating the need for organic co-solvents that can precipitate proteins.
- Rapid Kinetics: Complex formation reaches equilibrium in

  minutes.

Assay Principle & Mechanism

The assay relies on the chelation of free Zinc ions by Nitro-PAPS in an alkaline medium to form a stable purple/violet complex.[1][2]

The Reaction:

Interference Management (The "Masking" System): Biological samples contain competing metals (Fe, Cu, Ni). To ensure specificity for Zinc without toxic cyanide masking (as originally proposed by Makino), this protocol utilizes a specific "cocktail" of masking agents:

- Citrate: Masks Iron (

).
- Salicylaldoxime: Specifically chelates Copper (

) to prevent it from reacting with Nitro-PAPS.
- Dimethylglyoxime: Masks Nickel (

) and Cobalt (

).

Figure 1: Chelation & Masking Logic

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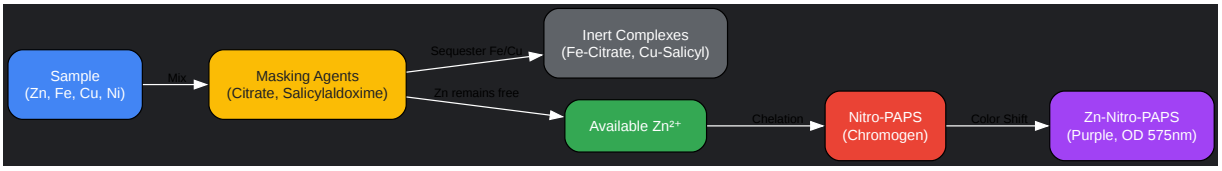

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Caption: Selective determination of Zinc. Masking agents sequester interfering ions, allowing Nitro-PAPS to react exclusively with Zinc.

Materials & Reagents

Critical Note on Water Quality: Zinc is a ubiquitous environmental contaminant. Use only ultrapure water (18.2 MΩ·cm) and plasticware washed with 1M HCl.[3] Avoid glass if possible.

Reagent Composition

Component	Concentration	Role
Buffer (R1)		
Borate Buffer	200 mM, pH 8.6	Maintains alkaline pH for optimal binding.
Sodium Citrate	170 mM	Masks Iron and Manganese.
Salicylaldoxime	10 mM	Masks Copper.
Dimethylglyoxime	1 mM	Masks Nickel/Cobalt.[1]
Chromogen (R2)		
Nitro-PAPS	0.4 mM	Zinc Indicator.[2]
Standard		
Zinc Nitrate/Sulfate	200 µg/dL (30.6 µM)	Calibration standard.[3]

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Preparation: Reagents are stable for 30 days at 4°C. R2 is light-sensitive; store in amber bottles.

Sample Preparation Protocols

A. Serum & Plasma (Human/Mouse)

- Anticoagulant: Use Heparin or Serum.[2][4]
- WARNING:NEVER use EDTA or Citrate plasma. EDTA has a higher affinity for Zinc ( ) than Nitro-PAPS, resulting in near-zero readings.
- Hemolysis: Avoid hemolyzed samples.[4][5] Red blood cells contain ~10x more Zinc than serum; lysis causes false positives.

B. Cell Lysates / Tissue Homogenates

- Homogenize tissue in cold PBS or TBS.
- Centrifuge at 10,000 x g for 10 min to remove debris.
- Deproteinization (Optional but Recommended): If protein concentration is very high (>10 mg/mL), mix sample 1:1 with 7% TCA (Trichloroacetic acid). Centrifuge, collect supernatant, and neutralize with NaOH before assay. Note: Nitro-PAPS is strong enough to strip Zn from Albumin, so deproteinization is not strictly required for serum.

Microwell Assay Protocol (96-Well)

Setup: Pre-warm plate reader to 37°C. Set wavelength to 575 nm (570–580 nm is acceptable).

Step-by-Step Workflow

- Reagent Mix: Prepare a Working Reagent by mixing 4 parts Buffer (R1) with 1 part Chromogen (R2). (e.g., 4 mL R1 + 1 mL R2).[1]
- Plating:
  - Pipette 10 µL of Blank (Water), Standard, or Sample into designated wells.

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- Use duplicates for all samples.

- Reaction:
  - Add 200 µL of Working Reagent to each well using a multi-channel pipette.
  - Tip: Do not introduce bubbles.
- Incubation:
  - Incubate for 5 minutes at 37°C (or 10 minutes at Room Temp).
- Read:
  - Measure Absorbance at 575 nm (Sub-wavelength 700 nm for background correction if available).

Figure 2: Experimental Workflow

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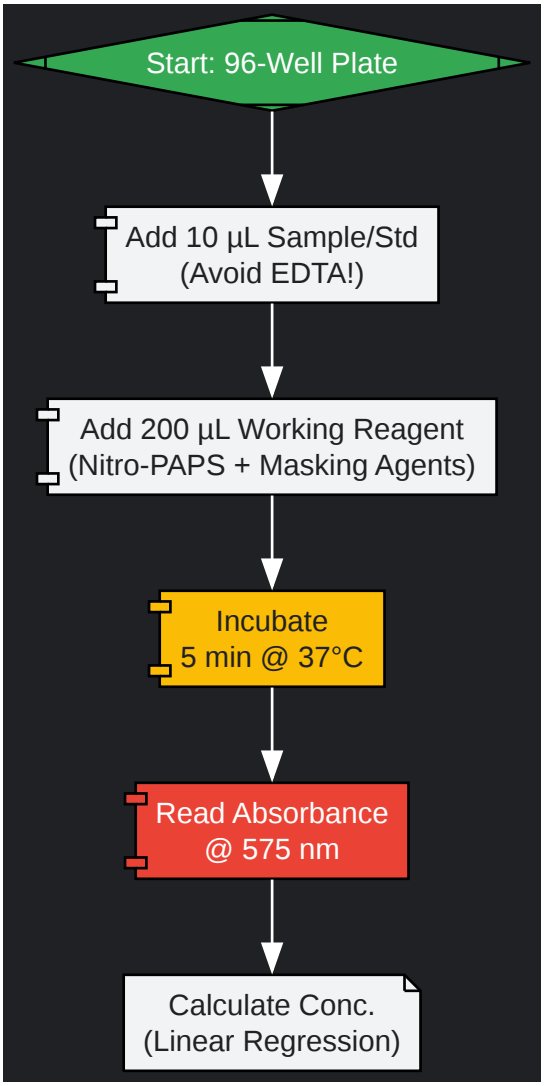

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Caption: Microwell plate workflow. Total assay time is approximately 15 minutes.[6]

Data Analysis & Validation

Calculation:

Performance Characteristics:

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Parameter	Specification	Notes
Linearity	0 – 1000 µg/dL (0 – 150 µM)	Dilute samples >150 µM with saline.
Limit of Detection (LOD)	~4 µg/dL (0.6 µM)	Determined by of blank.
Precision (CV)	< 4% Intra-assay	High reproducibility.
Wavelength Max	570 – 582 nm	Peak absorbance of Zn-Nitro-PAPS.

Troubleshooting & Expert Tips

- The "Zero" Result: If your samples read near zero but the standard works, check the anticoagulant. EDTA tubes are fatal to this assay. You cannot recover Zinc from EDTA.
- High Background: If the blank is purple (OD > 0.1), your water or pipette tips are contaminated. Zinc is in dust, sweat, and lower-grade glass. Use "Metal-Free" or "Trace-Element" grade tubes.
- Lipemia: High triglycerides (>1000 mg/dL) cause turbidity, artificially inflating OD.
  - Solution: Use a sample blank (Sample + Saline) or centrifuge lipid-rich samples at high speed before plating.

References

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- Genuine Biosystem. (n.d.). Zinc (Nitro-PAPS) Kit Insert. Link (Example of commercial adaptation of the Makino method).

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